

Physical Properties of Tolylpent-1-yn-4-ol: A Technical Overview

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Compound of Interest

Compound Name: Tolylpent-1-yn-4-ol

Cat. No.: B15465153

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Experimental data on the physical properties of **Tolylpent-1-yn-4-ol** is exceptionally limited in publicly available scientific literature and chemical databases. This document summarizes the available information and provides data for structurally related compounds to offer a comparative context.

Introduction

Tolylpent-1-yn-4-ol is an organic compound whose physical and chemical characteristics are not extensively documented. This guide aims to consolidate the known information and present it in a clear, structured format. Due to the scarcity of direct experimental data, this report also includes properties of analogous compounds, namely 4-Pentyn-1-ol and 5-Phenyl-4-pentyn-1-ol, to provide a foundational understanding for researchers.

Physicochemical Data

Tolylpent-1-yn-4-ol

The only quantitative physical property found for a specific isomer, 5-p-Tolyl-pent-4-yn-1-ol, is its molecular weight. Other fundamental physical properties such as melting point, boiling point, and density have not been experimentally determined or reported in the reviewed literature.

Table 1: Physical Properties of 5-p-Tolyl-pent-4-yn-1-ol

Property	Value	Source
Molecular Weight	174.242 g/mol	Commercial Supplier Data

Structurally Related Compounds

To provide a frame of reference, the physical properties of two structurally similar compounds are presented below. 4-Pentyn-1-ol shares the same pentynol backbone, while 5-Phenyl-4-pentyn-1-ol replaces the tolyl group with a phenyl group.

Table 2: Experimental Physical Properties of 4-Pentyn-1-ol

Property	Value	Source
Molecular Weight	84.12 g/mol	[1] [2]
Boiling Point	154-155 °C	[1] [3]
Density	0.904 g/mL at 25 °C	[1] [3]
Refractive Index	n _{20/D} 1.445	[1]
Form	Liquid	[1]

Table 3: Computed Physical Properties of 5-Phenyl-4-pentyn-1-ol

Property	Value	Source
Molecular Weight	160.21 g/mol	[4]
XLogP3	2.2	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	1	[4]
Rotatable Bond Count	3	[4]
Exact Mass	160.088815002 Da	[4]
Topological Polar Surface Area	20.2 Å ²	[4]

General Experimental Protocols for Physical Property Determination

In the absence of specific experimental procedures for **Tolylpent-1-yn-4-ol**, this section outlines general methodologies for determining key physical properties of organic compounds.

Melting Point Determination

The melting point of a solid compound is a crucial indicator of its purity. A sharp melting range typically signifies a pure substance.

General Procedure (Capillary Method):

- A small, finely powdered sample of the compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus, which heats the sample at a controlled rate.[5]
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.[6]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

General Procedure (Distillation or Reflux Method):

- A small volume of the liquid is placed in a flask with boiling chips.
- The flask is fitted with a condenser and a thermometer, ensuring the thermometer bulb is positioned in the vapor phase above the liquid.[\[7\]](#)
- The liquid is heated to boiling, and the temperature at which the vapor and liquid are in equilibrium is recorded as the boiling point.[\[8\]](#)[\[9\]](#)

Density Determination

Density is the mass per unit volume of a substance.

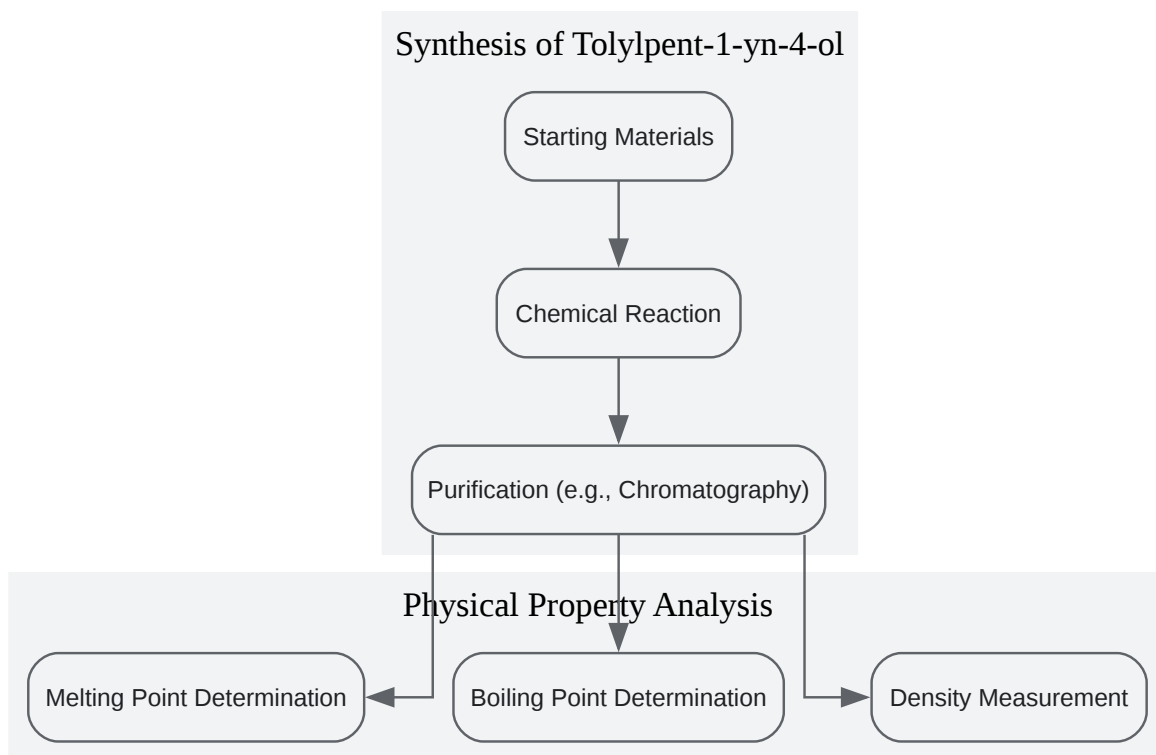
General Procedure (Gravimetric Method):

- A known volume of the liquid is carefully measured using a pycnometer or a graduated cylinder.[\[10\]](#)[\[11\]](#)
- The mass of the liquid is determined by weighing the container before and after filling.[\[10\]](#)
- The density is calculated by dividing the mass of the liquid by its volume.[\[10\]](#) The buoyancy method, based on Archimedes' principle, is also a widely used technique.[\[12\]](#)[\[13\]](#)

Visualizations

The request for diagrams of signaling pathways, experimental workflows, or logical relationships using Graphviz cannot be fulfilled at this time. The literature search did not yield any information regarding the biological activity or complex experimental setups involving **Tolylpent-1-yn-4-ol** that would necessitate such visualizations.

Should further research into the biological or chemical processes involving this compound become available, the following is a conceptual example of how an experimental workflow could be visualized.



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Caption: A conceptual workflow for the synthesis and physical characterization of a compound.

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